Application Note: CTAP Trifluoroacetate for In Vivo Studies

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Compound of Interest

Compound Name:	*CTAP trifluoroacetate*
Cat. No.:	*B10825583*

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Subject: High-Affinity, Selective Mu-Opioid Receptor (MOR) Antagonism Compound: D-Phe-Cys-Tyr-D-Trp-Arg-Thr-Pen-Thr-NH_2 (cyclic disulfide) Salt Form: Trifluoroacetate (TFA)[1]

Introduction & Mechanism of Action

CTAP is a somatostatin analog that has been structurally modified to function as a highly potent and selective antagonist for the Mu-Opioid Receptor (MOR).[2] Unlike its structural relative CTOP, CTAP exhibits higher selectivity for MOR over Delta (DOR) and Kappa (KOR) receptors and lacks the non-opioid somatostatin-like effects sometimes observed with CTOP.

Selectivity Profile

- Mu (MOR):

  (High Affinity Antagonist)[3]

- Delta (DOR):

  -fold selectivity vs. MOR

- Somatostatin: Negligible affinity (unlike CTOP)

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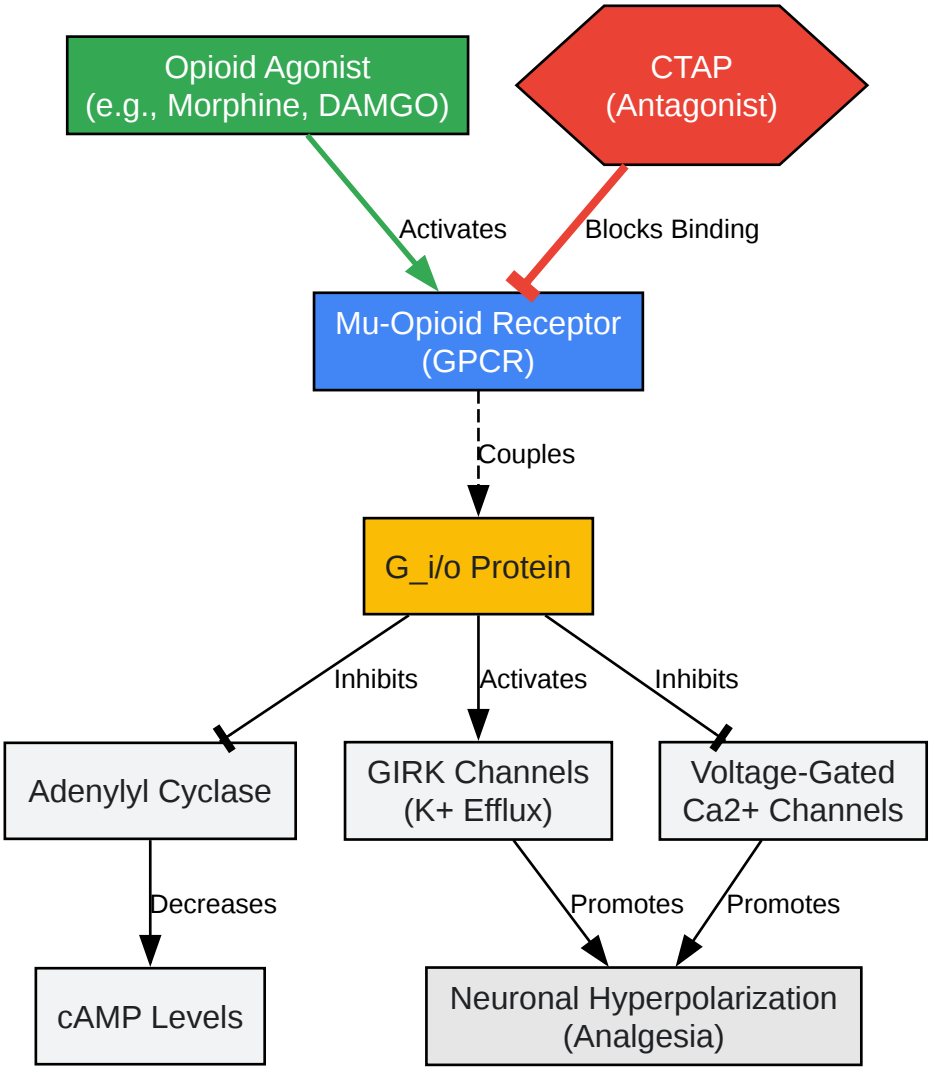
Physiological Utility

CTAP is the "gold standard" peptide antagonist for isolating MOR-mediated behaviors, such as:

- Analgesia: Reversal of morphine- or DAMGO-induced antinociception.
- Addiction Models: Investigating MOR's role in reward processing (CPP, self-administration).
- Stress: Blocking stress-induced analgesia.

Signaling Pathway Diagram

CTAP functions as a competitive antagonist, preventing the conformational change required for G-protein coupling.



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Caption: CTAP competitively binds to MOR, preventing Agonist-induced Gi/o coupling, thereby blocking downstream hyperpolarization and analgesic effects.

Pre-Formulation: The TFA Salt Challenge

Critical Expertise: Most commercial CTAP is supplied as a Trifluoroacetate (TFA) salt. TFA is a strong acid.[4] When dissolved in unbuffered water, the pH can drop to ~2.0–3.0.

- Risk: Direct intracranial injection of acidic solutions causes excitotoxicity, tissue lesions, and non-specific behavioral artifacts (e.g., agitation) that mimic opioid withdrawal.
- Solution: You must buffer the solution or adjust the pH to 7.2–7.4 before in vivo administration.

Solubility & Vehicle Selection

CTAP is a hydrophilic peptide.[5]

- Solubility: ~1 mg/mL in water.[2][4]
- Preferred Vehicle: Sterile 0.9% Saline or Phosphate Buffered Saline (PBS, pH 7.4).

Preparation Protocol:

- Calculate: Determine the mass required for your target concentration (typically 1–3 µg/µL for ICV).
- Dissolve: Add 80% of the calculated volume of Sterile Saline.
- pH Check: Spot 1 µL onto pH paper.
  - If pH < 5.0: Carefully add 0.1 N NaOH in minute increments (0.5 µL) or dilute with 10x PBS to reach 1x concentration.
- Finalize: Bring to final volume with saline.

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- Filter: Sterilize using a 0.22 μm syringe filter (Low Protein Binding, e.g., PVDF or PES). Note: Nylon binds peptides; avoid it.

In Vivo Experimental Protocols

A. Route Selection Strategy

CTAP is a peptide and has poor Blood-Brain Barrier (BBB) permeability.

- Central Effects (Analgesia/Addiction): You must use Intracerebroventricular (ICV) or Intrathecal (i.t.) administration. Systemic (IP/SC) administration requires massive doses and is generally inefficient for CNS targets.
- Peripheral Effects (GI Transit): IP or IV administration is acceptable.

B. Dosage Table

Species	Route	Dose Range	Volume	Purpose
Mouse	ICV	1 – 3 μg / animal	2 – 5 μL	Block central MOR (e.g., Morphine analgesia)
Mouse	i.t.	0.3 – 1 μg / animal	5 μL	Spinal analgesia blockade
Rat	ICV	3 – 10 μg / animal	5 – 10 μL	Block central MOR
Mouse/Rat	IP	1 – 10 mg/kg	5-10 mL/kg	Peripheral effects / High-dose CNS attempt

C. Detailed Protocol: Intracerebroventricular (ICV) Microinjection (Mouse)

Objective: Antagonize morphine-induced analgesia to validate MOR specificity.

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1. Surgical Preparation (Stereotaxic Implantation)

- Anesthesia: Isoflurane (3-4% induction, 1.5-2% maintenance).
- Coordinates (C57BL/6): AP -0.4 mm, ML +1.0 mm, DV -2.3 mm (Lateral Ventricle).
- Implantation: Implant a 26-gauge guide cannula. Secure with dental cement.
- Recovery: Allow 5–7 days for recovery before testing.

2. Injection Procedure

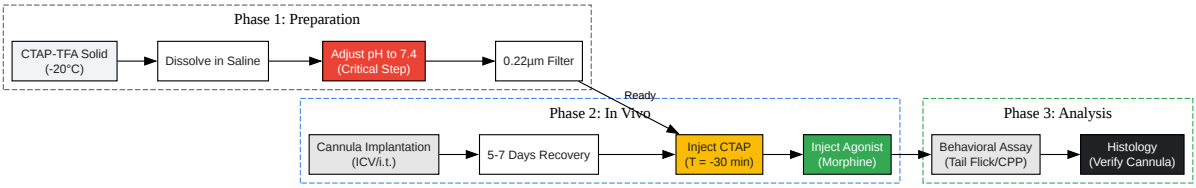
- Injector: Use a 33-gauge internal injector extending 0.5 mm beyond the guide.
- Loading: Draw up the CTAP solution (pH 7.4) into a Hamilton syringe connected to the injector via PE-10 tubing.
- Infusion:
  - Insert injector into conscious, restrained mouse.
  - Infuse 1–3 µg of CTAP (in 2 µL vehicle) over 1–2 minutes.
  - Wait: Leave injector in place for 60 seconds to prevent backflow.
- Pre-treatment Window: Administer CTAP 15–30 minutes prior to the agonist (e.g., Morphine).

3. Behavioral Assay (Tail Flick / Hot Plate)

- T = -30 min: Inject CTAP (ICV).
- T = 0 min: Inject Morphine (5 mg/kg, SC).
- T = +30 min: Measure latency to tail flick.
- Result: CTAP-treated animals should show significantly reduced latency (hyperalgesia relative to morphine group) compared to Vehicle + Morphine controls.

Experimental Workflow Visualization

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Caption: Step-by-step workflow from peptide solubilization and pH adjustment to stereotaxic delivery and data verification.

Troubleshooting & Controls

Issue	Probable Cause	Corrective Action
Seizures / Agitation	Solution too acidic (TFA salt).	Check pH. Buffer with PBS or neutralize with NaOH.
No Effect	Poor BBB penetration (if IP/SC).	Switch to ICV or i.t. administration.
No Effect (ICV)	Missed injection site.	Inject dye (methylene blue) post-mortem to verify ventricular placement.
Precipitation	High concentration in PBS.	Dissolve in water first, then add 10x PBS. Avoid freezing/thawing repeatedly.

Essential Controls:

- Vehicle Control: Saline/PBS injected ICV (rules out volume/pressure effects).

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- Selectivity Control: Use a Delta-selective antagonist (e.g., Naltrindole) to prove the observed effect is MOR-specific.

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